

(4-Fluorobenzyl)isopropylamine chemical properties and structure

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Compound of Interest

Compound Name: (4-Fluorobenzyl)isopropylamine

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An In-Depth Technical Guide to **(4-Fluorobenzyl)isopropylamine**: Properties, Synthesis, and Applications

Introduction

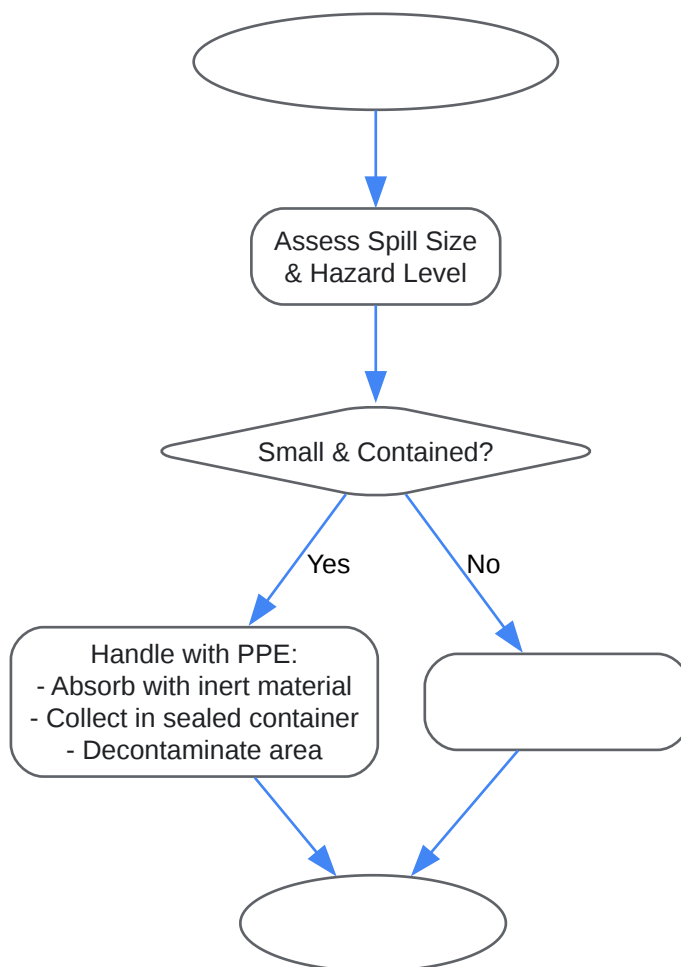
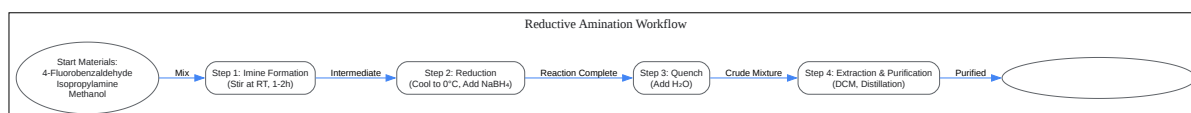
(4-Fluorobenzyl)isopropylamine, with CAS number 137379-61-4, is a substituted secondary amine that serves as a valuable intermediate in various chemical syntheses.[1][2] Structurally, it combines a fluorinated aromatic ring with an isopropylamine moiety, bestowing upon it a unique combination of steric and electronic properties. This guide provides a comprehensive overview for researchers and drug development professionals, detailing its chemical structure, physicochemical properties, synthetic routes, analytical characterization, applications, and safety protocols. Its utility is primarily recognized in the pharmaceutical and chemical industries as a building block for more complex molecules, including dyes and surfactants, and as a catalyst in organic reactions.[3]

Part 1: Molecular Structure and Physicochemical Properties

A thorough understanding of a compound's structure and physical characteristics is foundational to its application in research and development.

Chemical Structure

(4-Fluorobenzyl)isopropylamine is an organic compound featuring a 4-fluorobenzyl group and an isopropyl group attached to a central nitrogen atom.[3] The fluorine atom, being the most electronegative element, imparts a significant inductive effect on the benzene ring, influencing the molecule's overall reactivity and intermolecular interactions.



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Sources

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- 2. CAS NO. 137379-61-4 | (4-FLUORO-BENZYL)-ISOPROPYL-AMINE | C10H14FN [localpharmaguide.com]
- 3. chembk.com [chembk.com]
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